

"improving the solubility of 5-Chloropyridazin-4-ol for biological assays"

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Compound of Interest

Compound Name: 5-Chloropyridazin-4-ol

Cat. No.: B594707

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Technical Support Center: 5-Chloropyridazin-4-ol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the solubility of **5-Chloropyridazin-4-ol** for biological assays.

Frequently Asked Questions (FAQs)

Q1: What is **5-Chloropyridazin-4-ol** and what are its basic chemical properties?

5-Chloropyridazin-4-ol is a chemical compound with the molecular formula $C_4H_3ClN_2O$.^[1] It is typically a white to off-white solid and should be stored in a dry environment at room temperature.^[1] While specific data for this exact isomer is limited, related pyridazine compounds are known to be sparingly soluble in water.^[2]

Table 1: Physicochemical Properties of **5-Chloropyridazin-4-ol**

Property	Value	Reference
CAS Number	1245643-70-2	[1]
Molecular Formula	C ₄ H ₃ ClN ₂ O	[1]
Molecular Weight	130.53 g/mol	[1]
Appearance	White to off-white solid	[1]
Storage	Sealed in dry, Room Temperature	[1]
Predicted pKa	~10.06 (based on 5-Chloropyridazin-3-ol)	[2][3]

Q2: Why is the solubility of **5-Chloropyridazin-4-ol** a critical factor for in vitro biological assays?

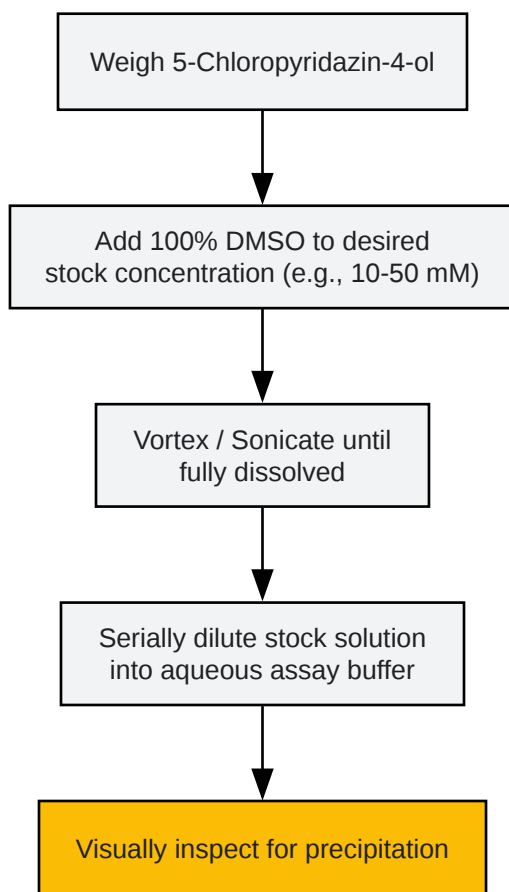
Poor aqueous solubility is a significant challenge in drug discovery. For in vitro assays, insufficient solubility can lead to several problems:

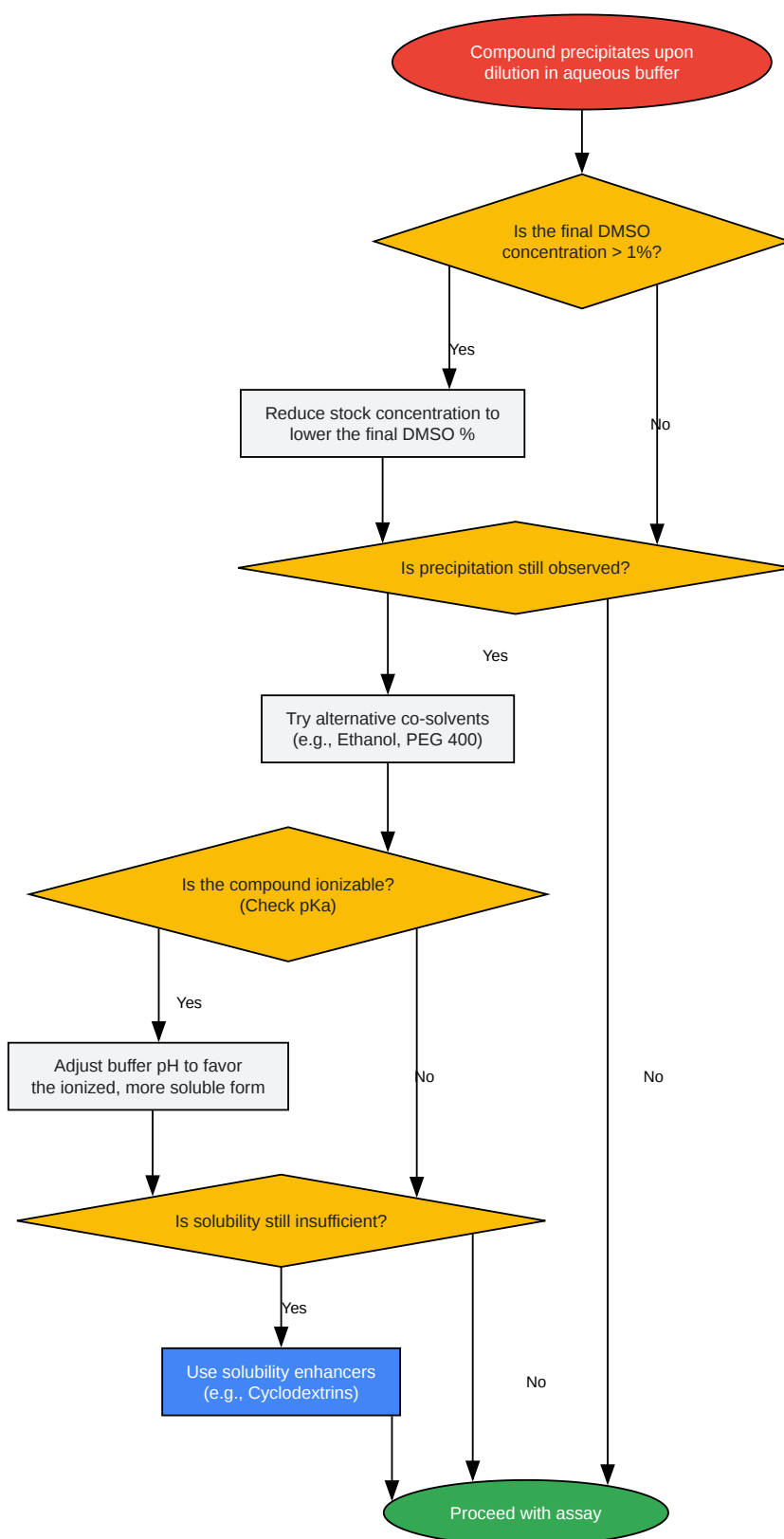
- **Precipitation in Assay Media:** The compound may precipitate out of the aqueous buffer, drastically reducing its effective concentration and leading to inaccurate and unreliable results.[4]
- **Underestimation of Potency:** If the compound is not fully dissolved, the measured biological activity will be lower than the true value.
- **Assay Interference:** Undissolved particles can interfere with assay readings, particularly in optical-based assays like nephelometry or fluorescence.[5] A general goal for the solubility of compounds in drug discovery is greater than 60 µg/mL to ensure reliable bioassay results.[5]

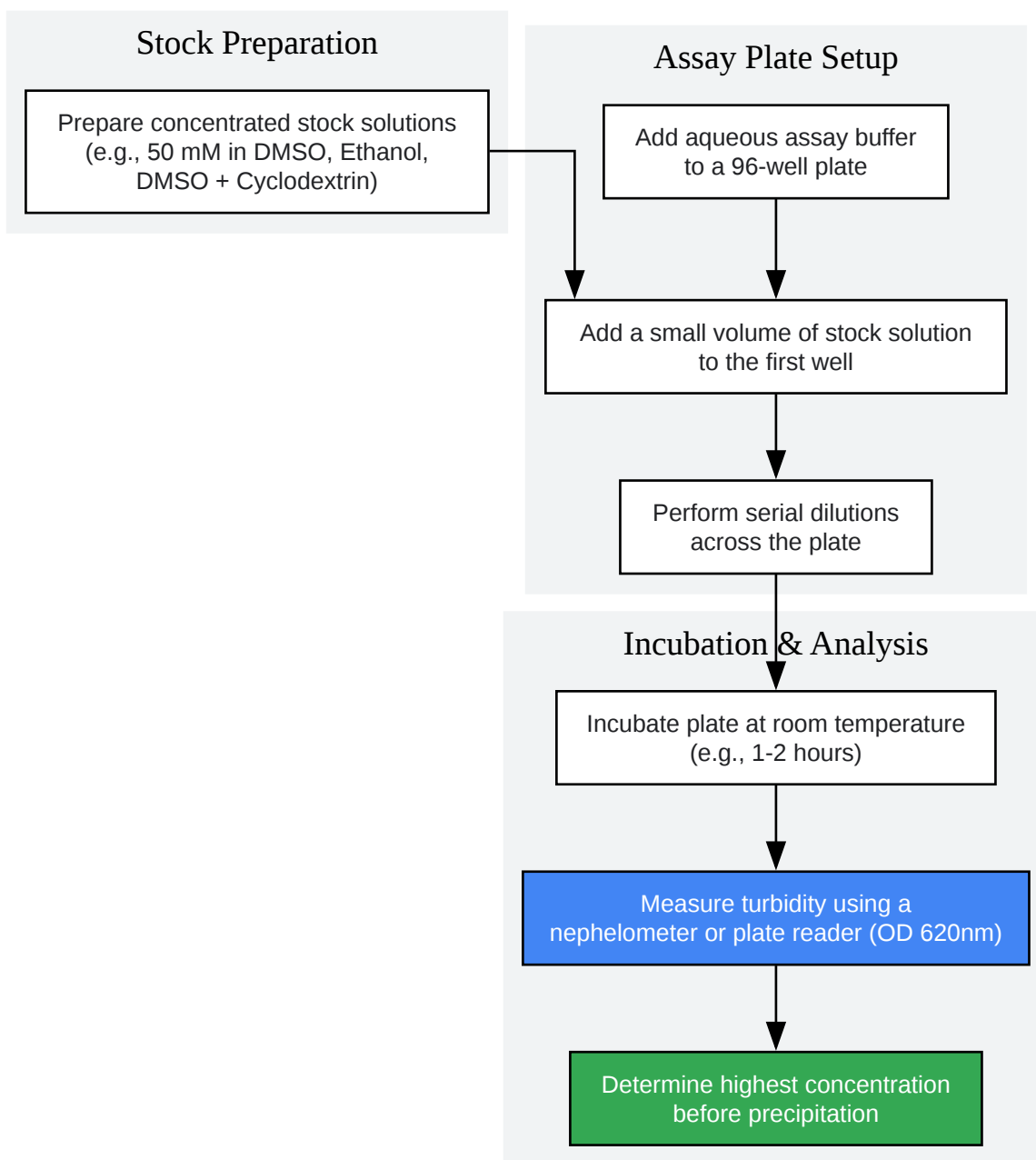
Q3: What is the recommended first step for dissolving **5-Chloropyridazin-4-ol**?

The standard initial approach is to prepare a concentrated stock solution in a water-miscible organic solvent and then dilute it into the aqueous assay buffer. Dimethyl sulfoxide (DMSO) is the most common choice because it can dissolve a wide range of polar and nonpolar compounds and is miscible with water and cell culture media.[6]

Initial Dissolution Workflow







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